

Proper Disposal Procedures: N-(4-Chlorophenyl)glycine tert-Butyl Ester

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Compound of Interest

Compound Name: *N-(4-Chlorophenyl)glycine tert-Butyl ester*

CAS No.: 139088-99-6

Cat. No.: B7862796

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Technical Guide for Laboratory & Safety Professionals Compound CAS: 139088-99-6 Chemical Class: Halogenated Amino Acid Ester

Executive Summary & Hazard Classification

Effective disposal of **N-(4-Chlorophenyl)glycine tert-Butyl ester** requires strict adherence to protocols designed for halogenated organic compounds.^[1] Unlike simple organic waste, the presence of the chlorine atom on the phenyl ring dictates specific segregation streams to prevent the formation of hazardous byproducts (such as dioxins) during incineration and to comply with environmental regulations (RCRA).

This guide provides a self-validating workflow for researchers to dispose of this compound safely, ensuring compliance with federal regulations and minimizing disposal costs.

Chemical Identification Table

Parameter	Data
Chemical Name	N-(4-Chlorophenyl)glycine tert-Butyl ester
CAS Number	139088-99-6
Molecular Formula	C ₁₂ H ₁₆ ClNO ₂
Molecular Weight	241.72 g/mol
Physical State	Solid (typically white to off-white powder)
Disposal Class	Halogenated Organic Waste

Strategic Hazard Assessment (The "Why")

Before handling waste, understanding the causality of the protocol is essential for safety.

- **Halogen Content:** The chlorine substituent necessitates segregation from non-halogenated solvents.[2] If mixed with non-halogenated waste (e.g., acetone, ethanol), the entire volume must be treated as halogenated waste, significantly increasing disposal costs (often 2-3x higher) and complicating the incineration process.
- **Chemical Stability:** While glycine esters are generally stable, they can hydrolyze under acidic or basic conditions. Waste containers should be kept at neutral pH to prevent uncontrolled hydrolysis and pressure buildup.
- **Unknown Toxicity (Precautionary Principle):** Toxicological data for this specific ester is limited. Therefore, it must be handled as a potential irritant and aquatic toxin. All disposal procedures must assume the material is hazardous.

Operational Disposal Protocols

Protocol A: Disposal of Pure Solid Waste (Excess or Expired)

Use this protocol for expired stock or weighed excess powder.

- Segregation: Do not dissolve the solid in solvent for the sole purpose of disposal. This increases waste volume unnecessary.
- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar compatible with solid hazardous waste.
- Labeling:
 - Affix a hazardous waste tag immediately.[\[3\]](#)
 - Chemical Name: Write out the full name: "**N-(4-Chlorophenyl)glycine tert-Butyl ester**". Do not use abbreviations or formulas.
 - Hazard Checkbox: Mark "Toxic" and "Irritant".
- Transfer: Transfer the solid using a disposable spatula. Cap the container tightly.
- Secondary Containment: Place the jar in a secondary bin until pickup to capture any potential breakage.

Protocol B: Disposal of Reaction Mixtures (Liquid Waste)

Use this protocol for mother liquors, filtrates, or reaction solutions containing the compound.

- Stream Identification: Identify the primary solvent.
 - Scenario 1: Solvent is halogenated (e.g., DCM, Chloroform).
 - Scenario 2: Solvent is non-halogenated (e.g., Ethyl Acetate, Methanol).[\[2\]](#)
- Consolidation:
 - CRITICAL STEP: Regardless of the solvent, the presence of **N-(4-Chlorophenyl)glycine tert-Butyl ester** renders the mixture Halogenated Waste.
 - Pour the solution into the Halogenated Solvents waste drum/carboy.

- Incompatibility Check: Ensure the waste container does not contain strong oxidizers (e.g., Nitric acid) or strong bases, which could react with the ester or amine functionality.
- Log Entry: Record the approximate concentration and volume added to the waste log.

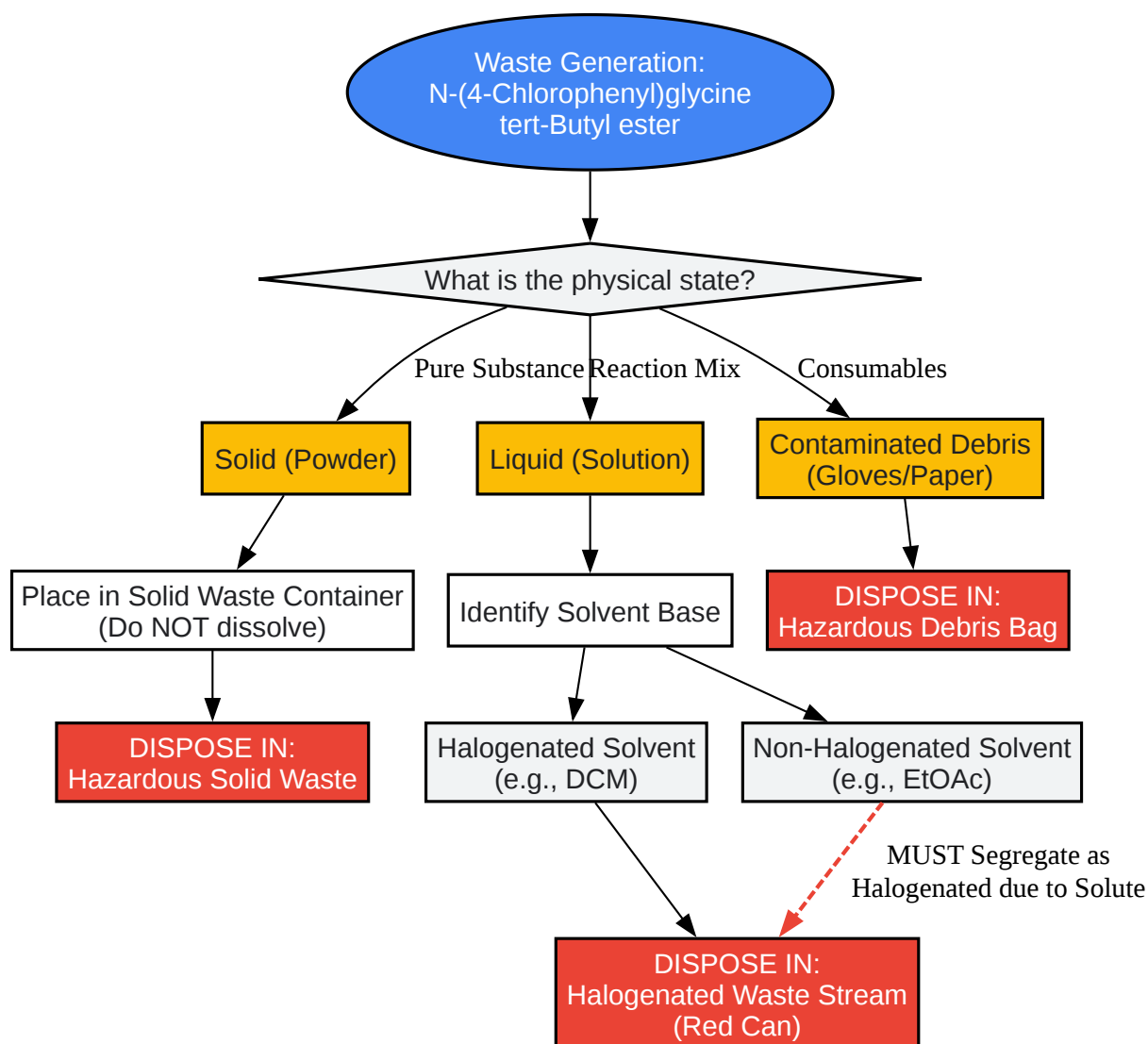
Protocol C: Contaminated Debris

Use this protocol for gloves, weigh boats, and paper towels.

- Trace vs. Gross Contamination:
 - Trace (Dry): Disposable gloves and paper towels with no visible residue can often be disposed of in regular trash (consult local EHS rules).
 - Gross (Visible): Items visibly soiled with the compound must be treated as hazardous waste.
- Bagging: Place grossly contaminated items in a clear, heavy-duty plastic bag (6-mil).
- Tagging: Label as "Solid Hazardous Debris - Contaminated with Halogenated Organics".

Visual Disposal Logic (Decision Tree)

The following diagram illustrates the decision-making process to ensure the compound enters the correct waste stream.



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Figure 1: Decision matrix for segregating **N-(4-Chlorophenyl)glycine tert-Butyl ester** waste streams. Note the critical path for non-halogenated solvents containing the solute.

Emergency Response & Spill Procedures

In the event of a spill during the disposal process, follow the S.W.I.M. protocol:

- S - Stop the spill: If safe, upright the container.
- W - Warn others: Alert nearby personnel.
- I - Isolate the area: Restrict access.
- M - Minimize exposure: Don appropriate PPE (Nitrile gloves, safety goggles, lab coat).

Specific Cleanup Steps:

- Solid Spill: Do not dry sweep if dust generation is likely. Use a wet wipe or a HEPA-filtered vacuum dedicated to chemical cleanup. Place waste in the Solid Hazardous Waste container.
- Solution Spill: Cover with an absorbent pad or vermiculite. Once absorbed, scoop into a bag and label as "Debris contaminated with Halogenated Organics".
- Skin Contact: Wash immediately with soap and water for 15 minutes. The lipophilic nature of the tert-butyl ester may facilitate skin absorption; do not use solvents (like ethanol) to wash skin, as this increases absorption.

References

- University of Illinois Urbana-Champaign (DRS). (n.d.). Halogenated Organic Liquids - Standard Operating Procedure. Division of Research Safety.[4] Retrieved from [\[Link\]](#)
- University of Cambridge. (n.d.). Disposal of Chemical Waste - Safety Office. Retrieved from [\[Link\]](#)

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- To cite this document: BenchChem. [Proper Disposal Procedures: N-(4-Chlorophenyl)glycine tert-Butyl Ester]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7862796/docs#proper-disposal-procedures-n-4-chlorophenyl-glycine-tert-butyl-ester\]](https://www.benchchem.com/product/b7862796/docs#proper-disposal-procedures-n-4-chlorophenyl-glycine-tert-butyl-ester)

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